

Comparison of ER β Agonists: Prinaberel vs. WAY-200070

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Compound Focus: Prinaberel

CAS No.: 524684-52-4

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The table below summarizes the key characteristics of **Prinaberel** and WAY-200070 based on the information found.

Feature	Prinaberel (ERB-041)	WAY-200070
Primary Reference	Cited in a 2021 review [1]	Original 2008 study [2]
ER β Selectivity	>200-fold over ER α [1]	Highly selective (specific ratio not stated) [2]
Reported Neurochemical Effects	Information not available in search results	Increased dopamine (~50%) and serotonin (~100%) in mouse striatum [2]
Behavioral Model Effects	Information not available in search results	Antidepressant-like (reduced immobility in tail suspension test) and anxiolytic-like effects (in four-plate test and stress-induced hyperthermia) [2]
Key Experimental Evidence	Information not available in search results	ER β receptor nuclear translocation, c-fos induction, and neurochemical changes confirmed in ER β knockout (KO) mice [2]

Feature	Prinaberel (ERB-041)	WAY-200070
Developer	Wyeth [3]	Wyeth [3]

Experimental Protocols from Key Studies

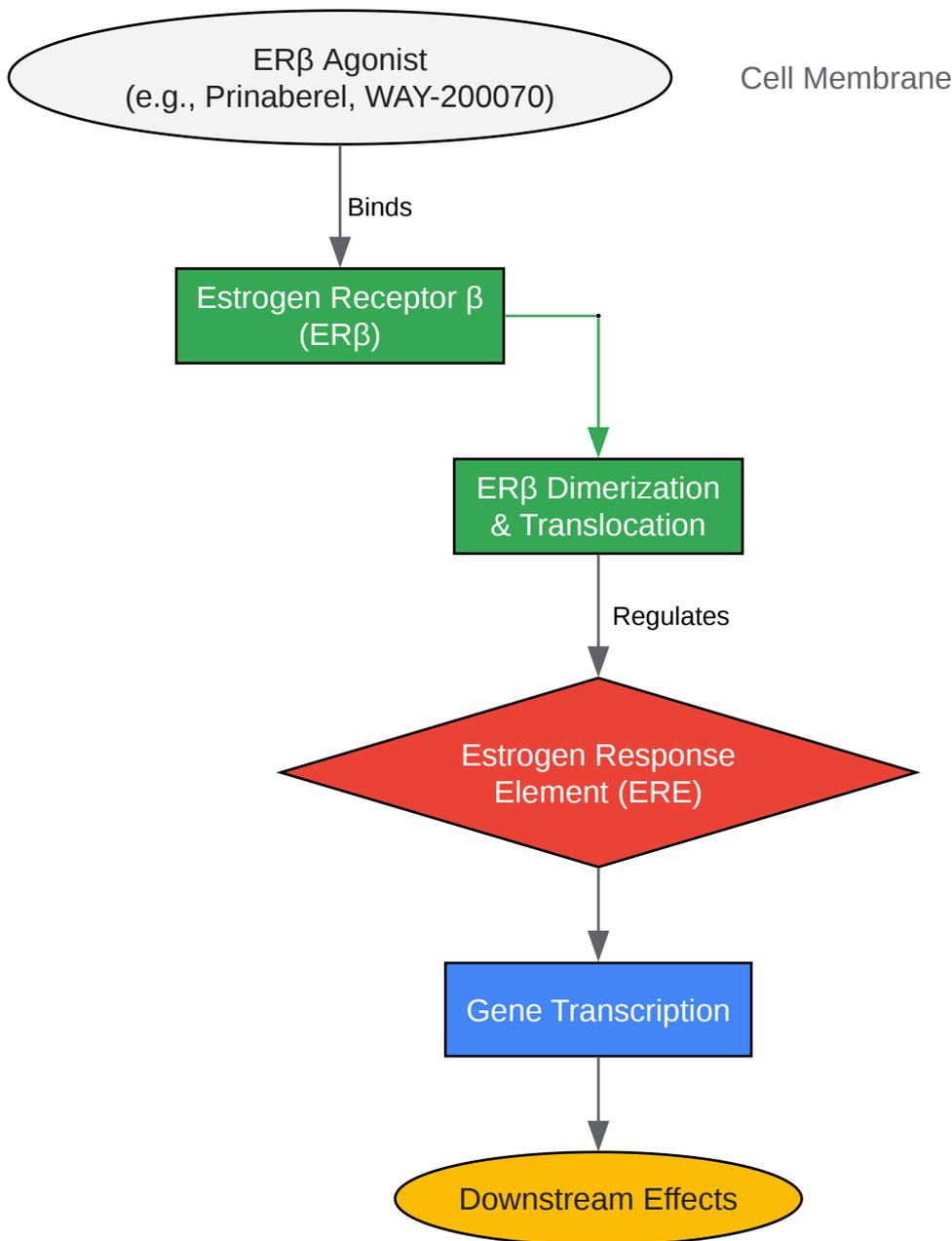
The detailed methodology for the binding affinity studies that determined the selectivity of these compounds was not available in the search results. However, the following experimental details for the key *in vivo* studies on WAY-200070 were provided.

Protocol for WAY-200070 Behavioral and Neurochemical Analysis [2]:

- **Animals:** Adult male mice, including wild-type and estrogen receptor beta knockout (ER β KO) strains.
- **Drug Administration:** WAY-200070 was administered subcutaneously (s.c.) at a dose of 30 mg/kg.
- **Neurochemistry:** Dopamine and serotonin levels in the striatum were measured *in vivo* at multiple time points after administration.
- **Behavioral Tests:**
 - **Tail Suspension Test (TST):** Mice were suspended by their tails, and the total time of immobility was recorded. A reduction in immobility is interpreted as an antidepressant-like effect.
 - **Four-Plate Test:** Mice were placed in a chamber with four floor plates. The number of times the mouse crosses between the plates, despite a mild foot shock, is counted. An increase in punished crossings is interpreted as an anxiolytic-like effect.
 - **Stress-Induced Hyperthermia (SIH):** The core body temperature of mice was measured before and after a stressful stimulus (handling and injection). An attenuation of the hyperthermic response is interpreted as an anxiolytic-like effect.

ER β Agonist Signaling Pathway

The diagram below illustrates the general genomic signaling pathway activated by selective ER β agonists like **Prinaberel** and WAY-200070, based on the described mechanisms [2] [3].



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The search results indicate that both compounds are products of research by **Wyeth** [3]. WAY-200070 was investigated as a potential novel anxiolytic and antidepressant agent, with studies providing evidence for its mechanism and efficacy in animal models [2]. **Prinaberel** is recognized for its high selectivity for ERβ over ERα [1]. A 2022 study also mentions a newer ERβ agonist, **OSU-ERb-12**, highlighting the ongoing development in this field [4].

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References

1. Carcinogenesis of Triple-Negative Breast Cancer and Sex ... [pmc.ncbi.nlm.nih.gov]
2. WAY-200070, a selective agonist of estrogen receptor beta ... [pubmed.ncbi.nlm.nih.gov]
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